

Personal protective equipment for handling 2,2-Dichloroacetophenone

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Compound of Interest

Compound Name: 2,2-Dichloroacetophenone

Cat. No.: B1214461

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Essential Safety and Handling Guide for 2,2-Dichloroacetophenone

This guide provides immediate, essential safety protocols and logistical plans for handling **2,2-dichloroacetophenone** in a laboratory setting. Designed for researchers, scientists, and drug development professionals, this document outlines procedural, step-by-step guidance to ensure safe operational use and disposal, fostering a culture of safety and trust.

Hazard Identification and Data Overview

2,2-Dichloroacetophenone is a colorless liquid that is irritating to the eyes and skin.^[1] It is classified as a lachrymator, a substance that causes tearing.^[1] The toxicological properties of this chemical have not been fully investigated, warranting cautious handling at all times.^[1] Inhalation may cause respiratory tract irritation, and it is considered harmful if inhaled.^{[1][2][3]}

Table 1: Physicochemical and Safety Data for **2,2-Dichloroacetophenone**

Property	Value	Source(s)
Chemical Formula	C₈H₆Cl₂O	[2]
Molecular Weight	189.04 g/mol	[2]
Appearance	Colorless liquid	[1] [4]
Melting Point	20-21 °C	[4]
Boiling Point	132-134 °C at 13 mmHg	
Density	1.34 g/mL at 25 °C	[4]
Flash Point	> 112 °C (> 233.6 °F) - closed cup	[1] [4]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	[2] [3] [5]

| Storage Class | 6.1A - Combustible, acutely toxic materials | |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[\[4\]](#)[\[6\]](#)

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[1\]](#)[\[4\]](#) A face shield may be necessary for splash protection.[\[6\]](#)
- Skin Protection:
 - Gloves: Handle with chemical-resistant, impervious gloves inspected prior to use.[\[4\]](#)[\[6\]](#) Use proper glove removal technique to avoid skin contact.[\[6\]](#)

- Body Protection: Wear appropriate protective clothing to prevent skin exposure.^[1] A complete suit protecting against chemicals or impervious clothing is recommended.^{[4][6]} Pant legs should be worn outside of boots to prevent chemicals from entering.^[7]
- Respiratory Protection: All handling should be conducted in a chemical fume hood to keep airborne concentrations low.^[1] If a fume hood is not available, or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate cartridges (e.g., type OV/AG (US) or type ABEK (EU EN 14387)).^{[1][4]}

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety.

Preparation and Pre-Handling

- Step 1: Engineering Controls: Ensure a certified chemical fume hood is operational.^[1] Confirm that an eyewash station and safety shower are accessible.
- Step 2: Gather Materials: Assemble all necessary chemicals, labware, and waste containers before starting.
- Step 3: Inspect PPE: Check all PPE (goggles, gloves, lab coat) for damage or contamination before putting it on.^[6]

Handling 2,2-Dichloroacetophenone

- Step 1: Work in Fume Hood: Conduct all transfers and manipulations of the chemical inside a chemical fume hood.^[1]
- Step 2: Avoid Contact: Avoid breathing any vapor, mist, or gas.^{[1][3]} Prevent all contact with skin and eyes.^[1]
- Step 3: Safe Practices: Do not eat, drink, or smoke in the handling area. Use non-sparking tools to prevent fire.^[3] Keep containers tightly closed when not in use.^{[1][4]}

Post-Handling and Decontamination

- Step 1: Decontaminate Surfaces: Wipe down the work area in the fume hood with an appropriate solvent (e.g., 60-70% ethanol), followed by a soap and water wash.[8]
- Step 2: Clean Equipment: Wash all non-disposable equipment, such as glassware, thoroughly with detergent and water.[9]
- Step 3: Doff PPE: Remove PPE carefully, avoiding contact with the outer surfaces. Dispose of contaminated gloves and any other single-use items in a designated hazardous waste container.[4][6]
- Step 4: Personal Hygiene: Wash hands thoroughly with soap and water after handling is complete.[4]

Emergency Procedures

Accidental Release Measures (Spills)

- Minor Spills:
 - Ensure proper PPE is worn.[1]
 - Absorb the spill with an inert material such as vermiculite, sand, or earth.[1]
 - Collect the absorbed material using spark-proof tools and place it into a suitable, labeled container for disposal.[1][3]
- Major Spills:
 - Evacuate the area and move upwind.
 - Alert the appropriate emergency services and inform them of the hazard's location and nature.
 - Prevent the spillage from entering drains, sewers, or water courses.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]

- Skin Contact: Remove all contaminated clothing and shoes immediately. Flush the skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[1]
- Inhalation: Move the person to fresh air immediately.[1][3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. [3] Rinse the mouth with water and call a doctor or Poison Control Center immediately.[1][3]

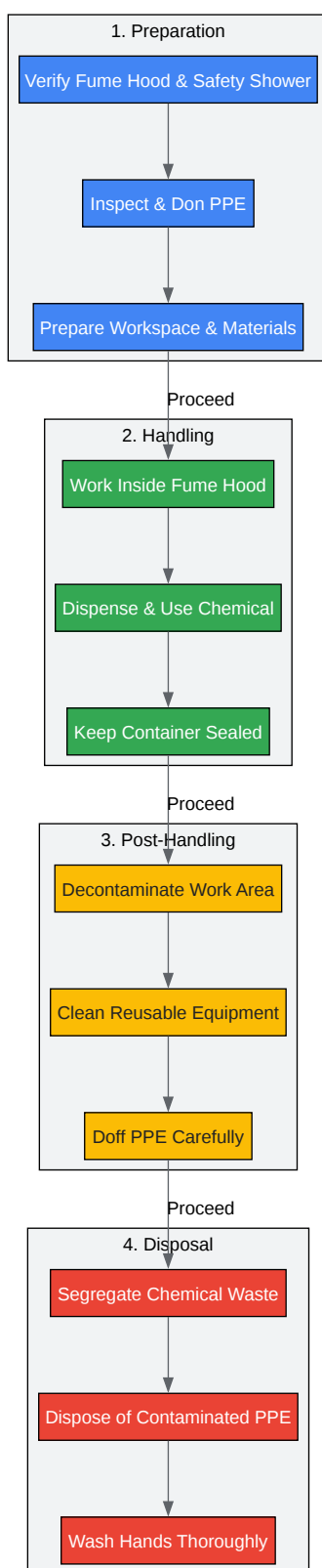
Disposal Plan

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and must consult federal, state, and local hazardous waste regulations for complete and accurate classification.[1]

- Chemical Waste:
 - Surplus and non-recyclable **2,2-dichloroacetophenone** must be offered to a licensed disposal company.[4][8]
 - Do not mix with other waste. Leave chemicals in their original containers.
- Contaminated Materials:
 - Dispose of contaminated gloves, disposable lab coats, and spill cleanup materials as hazardous waste in accordance with applicable laws.[4][6]
 - Contaminated packaging should be disposed of as unused product.[4] Handle uncleaned containers like the product itself.

Mandatory Visualization

The following workflow diagram illustrates the essential steps for the safe handling of **2,2-Dichloroacetophenone**.



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Caption: Safe handling workflow for **2,2-Dichloroacetophenone**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. 2,2-Dichloroacetophenone | C₈H₆Cl₂O | CID 72870 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. 2,2-DICHLOROACETOPHENONE - Safety Data Sheet [chemicalbook.com]
- 5. 2,2-Dichloroacetophenone | 2648-61-5 | TCI AMERICA [tcichemicals.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. osha.oregon.gov [osha.oregon.gov]
- 8. benchchem.com [benchchem.com]
- 9. epa.gov [epa.gov]
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